

Application Notes and Protocols: Quantifying the Effects of BC-1485 on Protein Expression

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Compound of Interest

Compound Name: BC-1485

Cat. No.: B605971

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Introduction

BC-1485 is a novel small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K) signaling pathway. The PI3K/Akt/mTOR cascade is a critical intracellular signaling pathway that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for quantifying the effects of **BC-1485** on the expression and phosphorylation of key downstream proteins in this pathway.

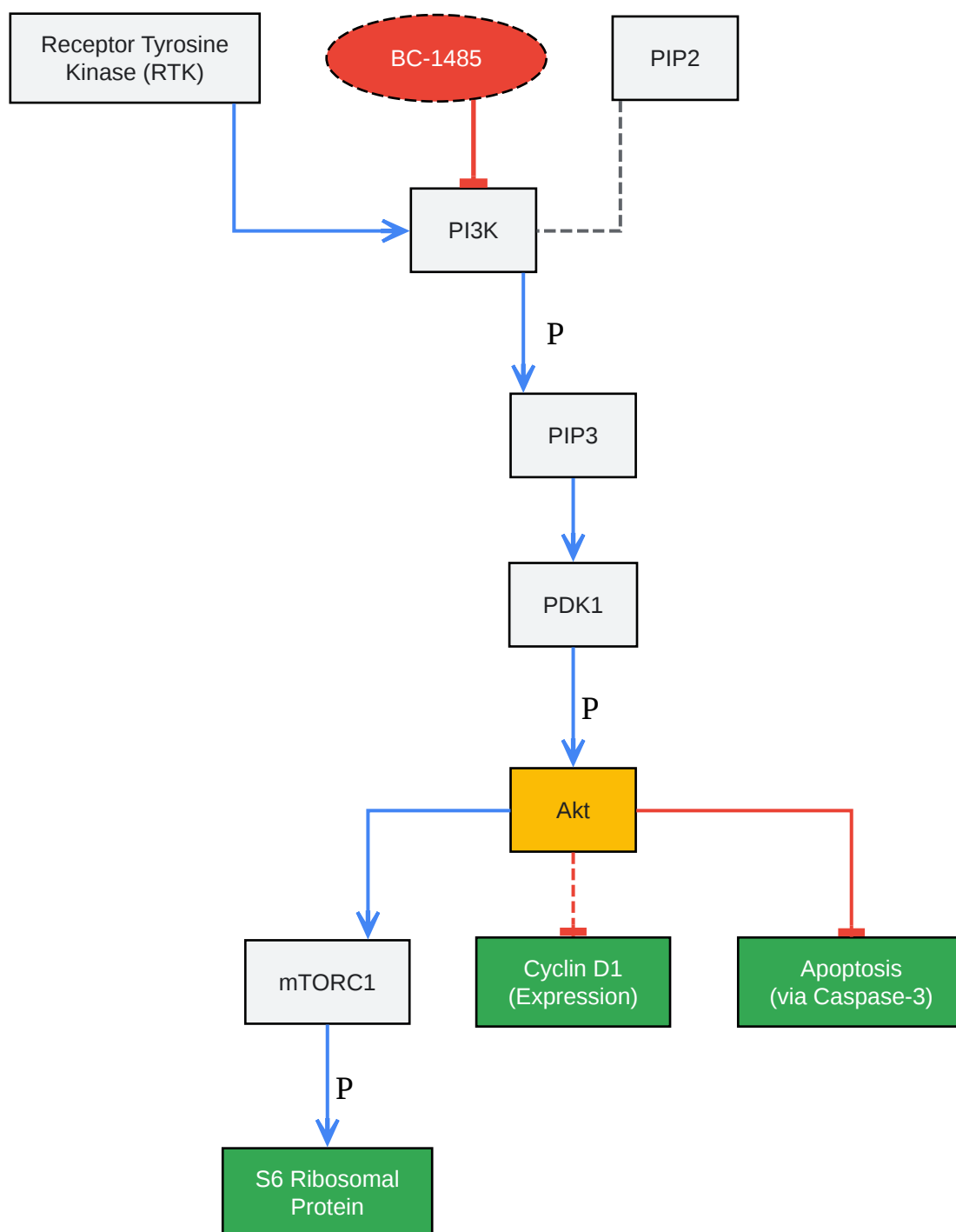
The following protocols are designed for researchers, scientists, and drug development professionals to assess the pharmacodynamic effects of **BC-1485** in both in vitro and in vivo models. The methods described include Western Blotting, Enzyme-Linked Immunosorbent Assay (ELISA), and Mass Spectrometry-based proteomics.

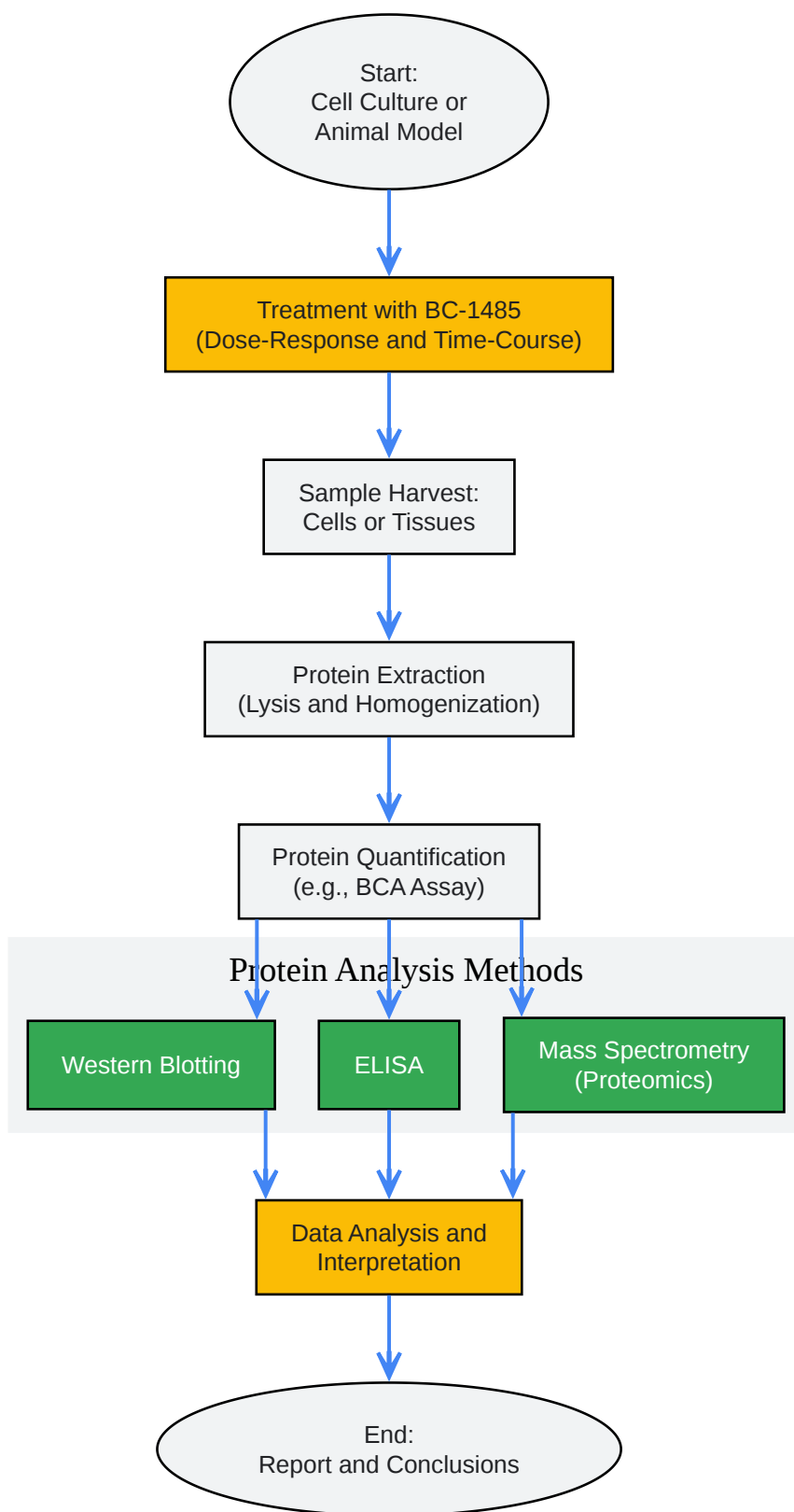
Mechanism of Action and Key Protein Targets

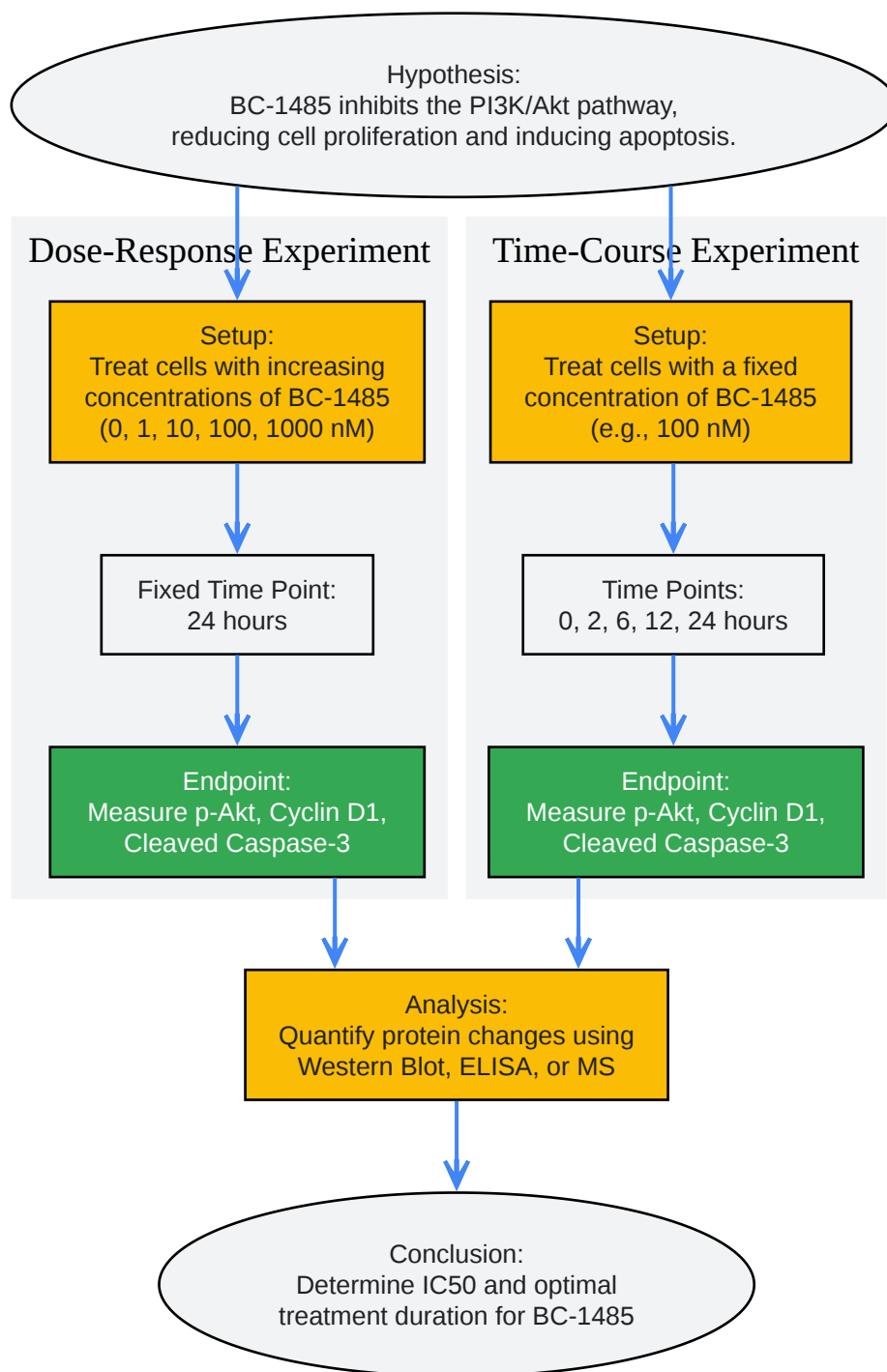
BC-1485 is a potent and selective inhibitor of the p110 α subunit of PI3K. By inhibiting PI3K, **BC-1485** prevents the phosphorylation and activation of Akt, a central kinase in the pathway. This, in turn, leads to the downstream modulation of several key proteins. The primary targets for quantification to confirm the mechanism of action of **BC-1485** are:

- Phospho-Akt (Ser473): A direct downstream target of PI3K activity and a key indicator of pathway inhibition.
- Total Akt: To assess whether changes in phospho-Akt are due to pathway inhibition rather than changes in total protein expression.
- Phospho-S6 Ribosomal Protein (Ser235/236): A downstream effector of the mTORC1 complex, which is regulated by Akt.
- Total S6 Ribosomal Protein: To normalize the phosphorylation signal.
- Cyclin D1: A key cell cycle regulator whose expression is promoted by the PI3K/Akt pathway.
- Cleaved Caspase-3: A marker of apoptosis, which is expected to increase upon inhibition of the pro-survival PI3K/Akt pathway.

A diagram of the targeted signaling pathway is provided below.







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